

Technical Data Sheet: Boc-L-Arginine Methyl Ester

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Compound of Interest

Compound Name: **Boc-Arg-Ome**

Cat. No.: **B3287095**

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This document provides key technical information for $\text{Na-tert-Butoxycarbonyl-L-arginine methyl ester}$ (**Boc-Arg-Ome**), a derivative of the amino acid arginine. It is intended for researchers, scientists, and professionals in drug development and peptide chemistry.

Chemical Identity and Properties

Boc-Arg-Ome is an N-terminally protected form of arginine where the alpha-amino group is blocked by a tert-butoxycarbonyl (Boc) group, and the C-terminus is esterified as a methyl ester. This modification is common in peptide synthesis to prevent unwanted side reactions.

Data Summary

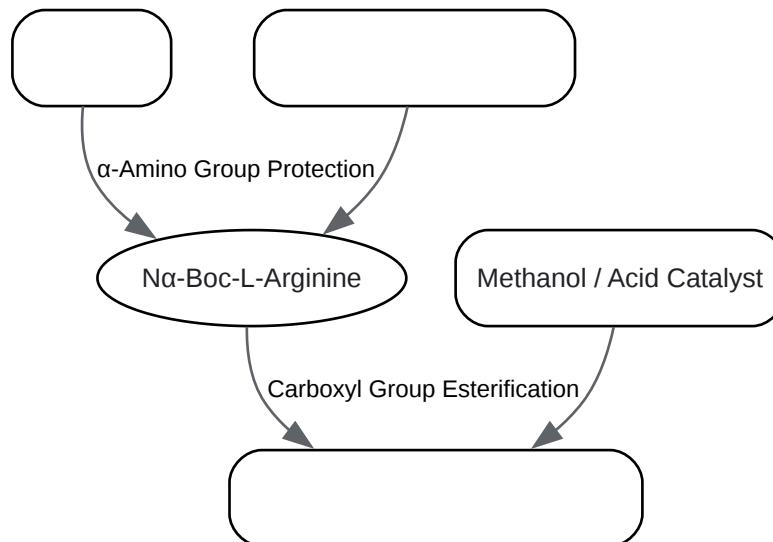
The following table summarizes the key quantitative data for **Boc-Arg-Ome**.

Identifier	Value	Source
CAS Number	83731-79-7	[1]
Molecular Formula	$\text{C}_{12}\text{H}_{24}\text{N}_4\text{O}_4$	[1]
Molecular Weight	288.343 g/mol	[1]
Exact Mass	288.18000	[1]

Logical Relationship of Chemical Protection

The following diagram illustrates the protective group strategy for **Boc-Arg-Ome**, starting from the parent amino acid, L-Arginine.

Protecting Group Strategy for Boc-Arg-Ome



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Protecting group strategy for **Boc-Arg-Ome**.

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References

- 1. Boc-Arg-OMe | CAS#:83731-79-7 | Chemsoc [chemsoc.com]
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